



Dipentyl phthalate-d4 synonyms and nomenclature

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Compound of Interest

Compound Name: Dipentyl phthalate-3,4,5,6-d4

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An In-depth Technical Guide to Dipentyl phthalate-d4: Synonyms and Nomenclature

For researchers, scientists, and drug development professionals, precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of the synonyms, nomenclature, and key identifiers for the deuterated internal standard, Dipentyl phthalate-d4.

Chemical Identity and Synonyms

Dipentyl phthalate-d4 is a stable isotope-labeled form of Dipentyl phthalate, where four hydrogen atoms have been replaced by deuterium. This labeling is crucial for its use as an internal standard in various analytical techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1] The most common deuteration pattern involves the substitution of four hydrogen atoms on the benzene ring.

A variety of synonyms and trade names are used to refer to this compound, which can sometimes lead to confusion. The following table summarizes the most frequently encountered names and identifiers.

Table 1: Synonyms and Identifiers for Dipentyl phthalate-d4



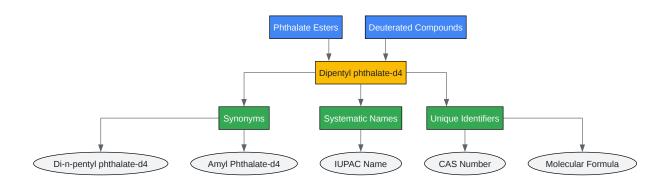
Category	Identifier	Valu
Common Name	Dipentyl phthalate-d4	
Di-n-pentyl phthalate-d4[2]		_
Amyl Phthalate-d4[3][4][5]	_	
DPENP-d4[5]	_	
IUPAC Name	dipentyl 3,4,5,6- tetradeuteriobenzene-1,2- dicarboxylate[4]	
Systematic Name	1,2-Benzene-3,4,5,6-d4- dicarboxylic acid, dipentyl ester[3][4][5]	_
Dipentyl (ngcontent ng-c4139270029="" class="ng-star-inserted">2 H_4)benzene-1,2-dicarboxylate[4]		
CAS Number	358730-89-9 (for Dipentyl phthalate-3,4,5,6-d4)[2][3]	
Molecular Formula	C18H22D4O4[2][3]	_
Molecular Weight	310.42 g/mol [2][3]	_
InChl Key	IPKKHRVROFYTEK- CXRURWBMSA-N	_
MDL Number	MFCD01861607	_

Note: While the CAS number 131-18-0 is sometimes associated with Dipentyl phthalate-d4 in some databases, it officially corresponds to the non-deuterated form, Dipentyl phthalate.[6][7] [8][9]

Nomenclature Hierarchy



The various names and identifiers for Dipentyl phthalate-d4 can be organized into a logical hierarchy to clarify their relationships. The following diagram illustrates this structure, from the general chemical class to specific identifiers.



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Caption: A diagram illustrating the nomenclature hierarchy for Dipentyl phthalate-d4.

Physicochemical Properties

A summary of the key physicochemical properties of Dipentyl phthalate is provided below. These properties are for the non-deuterated form but are expected to be very similar for the d4 analog.

Table 2: Physicochemical Properties of Dipentyl Phthalate



Property	Value	
Appearance	Clear colorless to slightly yellow liquid[6][7]	
Density	1.025 g/mL at 20 °C[6][7]	
Boiling Point	342 °C[6][7]	
Melting Point	-55 °C[6][7]	
Flash Point	>110 °C[6][7]	
Water Solubility	Not miscible or difficult to mix in water[6][7]	
Solubility	Slightly soluble in Chloroform and Ethyl Acetate[6][7]	

Experimental Protocol: Use as an Internal Standard

Dipentyl phthalate-d4 is primarily used as an internal standard for the quantification of phthalate esters in various matrices, including environmental, food, and biological samples. A generalized workflow for its use is outlined below.



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Caption: A generalized experimental workflow for using Dipentyl phthalate-d4 as an internal standard.

Methodology:

• Sample Preparation: A known amount of Dipentyl phthalate-d4 is added (spiked) into the sample at the beginning of the sample preparation process.



- Extraction: The analytes of interest, along with the internal standard, are extracted from the sample matrix using an appropriate solvent and technique (e.g., liquid-liquid extraction, solidphase extraction).
- Cleanup: The extract is purified to remove interfering substances.
- Instrumental Analysis: The cleaned extract is injected into a GC-MS or LC-MS system. The
 analytes and the internal standard are separated chromatographically and detected by the
 mass spectrometer.
- Quantification: The concentration of the target analytes is determined by comparing the peak
 area of the analyte to the peak area of the internal standard. This ratio is then compared to a
 calibration curve prepared with known concentrations of the analyte and the internal
 standard.

The use of a deuterated internal standard like Dipentyl phthalate-d4 is advantageous because it has nearly identical chemical and physical properties to the non-deuterated analyte, ensuring similar behavior during sample preparation and analysis, which leads to more accurate and precise quantification.[1]

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